

# CAS number and molecular structure of methyl formate

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## Compound of Interest

Compound Name: Methyl formate

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An In-depth Technical Guide to **Methyl Formate**

## Introduction

**Methyl formate**, systematically named methyl methanoate, is the methyl ester of formic acid and represents the simplest example of a carboxylate ester. It is a colorless, volatile liquid with an ethereal odor, high vapor pressure, and low surface tension.<sup>[1][2]</sup> This document provides a comprehensive technical overview of its chemical and physical properties, spectroscopic data, synthesis protocols, and key applications, tailored for researchers, scientists, and professionals in drug development.

### Molecular Structure and Identification

The chemical structure of **methyl formate** consists of a formyl group bonded to a methoxy group.

- Chemical Formula:  $C_2H_4O_2$ <sup>[1]</sup>
- CAS Number: 107-31-3<sup>[1]</sup>
- Molecular Weight: 60.05 g/mol <sup>[1]</sup>
- Synonyms: Methyl methanoate, Formic acid methyl ester, R-611<sup>[1]</sup>

## Physicochemical and Spectroscopic Data

The properties of **methyl formate** are summarized in the tables below for easy reference.

### Table 1: Physical and Chemical Properties

Property	Value	Reference
Appearance	Colorless liquid	[1]
Odor	Pleasant, ethereal	[1]
Density	0.98 g/cm <sup>3</sup> (at 20 °C)	[1]
Melting Point	-100 °C (-148 °F; 173 K)	[1]
Boiling Point	32 °C (90 °F; 305 K)	[1]
Solubility in Water	30% (20°C), slowly hydrolyzes	[1]
Vapor Pressure	634 hPa (476 mmHg) at 20°C	[1]
Flash Point	-19 °C (-2 °F) - closed cup	[2]
Autoignition Temp.	449 °C (840 °F)	[2]

### Table 2: Spectroscopic Data

Spectrum Type	Key Peaks / Chemical Shifts	Reference
$^1\text{H}$ NMR	Two singlets: $\delta \approx 8.0$ ppm (1H, s, O=CH), $\delta \approx 3.7$ ppm (3H, s, OCH <sub>3</sub> )	
$^{13}\text{C}$ NMR	Two signals: $\delta \approx 161$ ppm (C=O), $\delta \approx 51$ ppm (OCH <sub>3</sub> )	[3]
IR Spectroscopy	Strong C=O stretch: 1735-1750 cm <sup>-1</sup> ; C-O stretch: 1180-1200 cm <sup>-1</sup> ; C-H stretch: ~2900 cm <sup>-1</sup>	[4]
Mass Spectrometry	Molecular Ion [M] <sup>+</sup> : m/z 60; Base Peak: m/z 31 [OCH <sub>3</sub> ] <sup>+</sup> ; Other fragments: m/z 29 [CHO] <sup>+</sup> , m/z 15 [CH <sub>3</sub> ] <sup>+</sup>	[5]

## Synthesis and Production Protocols

**Methyl formate** can be synthesized on both a laboratory and industrial scale through different methodologies.

### Experimental Protocol 1: Laboratory Synthesis via Fischer Esterification

This protocol describes the direct esterification of formic acid with methanol. Formic acid is sufficiently acidic to catalyze the reaction itself, avoiding the need for a strong mineral acid which can cause decomposition.[6]

Materials and Equipment:

- Anhydrous formic acid (≥95%)
- Anhydrous methanol
- Anhydrous calcium chloride (for drying)

- Round-bottom flask
- Distillation apparatus (condenser, receiving flask)
- Heating mantle
- Separatory funnel

#### Procedure:

- **Reaction Setup:** In a round-bottom flask, combine one molar equivalent of anhydrous formic acid with 1.5-2 molar equivalents of anhydrous methanol. The excess methanol helps to shift the equilibrium towards the product side.
- **Esterification:** Gently heat the mixture to reflux. The low boiling point of **methyl formate** (32 °C) means the reaction can proceed at a relatively low temperature. The product will begin to distill over.
- **Distillation and Collection:** Collect the distillate, which will be a mixture of **methyl formate**, unreacted methanol, and traces of water. To maximize yield, a fractional distillation column is recommended.
- **Purification (Salting Out):** Transfer the collected distillate to a separatory funnel. Wash the distillate multiple times with a saturated sodium chloride solution to remove the majority of the methanol.<sup>[7]</sup>
- **Drying:** Separate the organic layer and dry it over a drying agent like anhydrous calcium chloride for several hours to remove residual water and methanol.<sup>[7]</sup>
- **Final Distillation:** Perform a final, careful distillation of the dried product. Collect the fraction boiling at 31-32 °C to obtain pure **methyl formate**.<sup>[7]</sup>

## Industrial Production Methods

Two primary routes are used for the large-scale industrial production of **methyl formate**.

1. **Carbonylation of Methanol:** This is the most common commercial method, practiced by companies like BASF.<sup>[1]</sup> It involves the reaction of methanol with carbon monoxide in the

presence of a strong base catalyst.

- Reaction:  $\text{CH}_3\text{OH} + \text{CO} \rightarrow \text{HCOOCH}_3$
- Catalyst: Sodium methoxide ( $\text{CH}_3\text{ONa}$ ) is typically used.
- Conditions: The process is carried out at elevated temperatures (e.g., 70-110 °C) and high pressures (20-110 bar).[8]
- Process Considerations: The catalyst is highly sensitive to water, so the carbon monoxide feedstock must be extremely dry.[1] The reaction is also highly exothermic, requiring efficient heat exchange systems.[2]

2. Dehydrogenation of Methanol: An alternative industrial process is the dehydrogenation of methanol, which produces **methyl formate** and hydrogen gas.

- Reaction:  $2 \text{CH}_3\text{OH} \rightarrow \text{HCOOCH}_3 + 2 \text{H}_2$
- Catalyst: Copper-based catalysts are typically employed.
- Conditions: The reaction is performed in a fixed-bed reactor at temperatures around 250 °C and ambient pressure.[9]

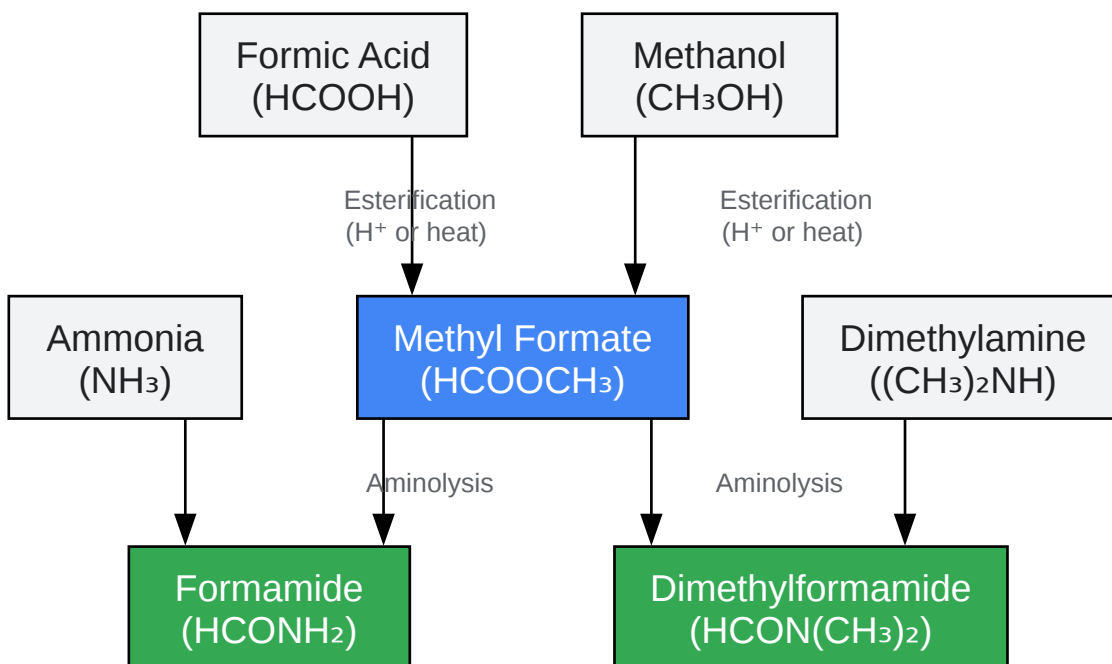
## Key Applications and Chemical Pathways

**Methyl formate** is a crucial C1 building block in the chemical industry.

Primary Uses:

- Chemical Intermediate: It is a primary precursor for the manufacture of formamide, dimethylformamide (DMF), and formic acid.[1]
- Blowing Agent: Due to its high vapor pressure and low global warming potential, it is used as a blowing agent for polyurethane foams, replacing CFCs, HCFCs, and HFCs.[1]
- Solvent: It serves as a solvent for quick-drying finishes and lacquers.
- Fumigant and Insecticide: It has been used as a fumigant for food and tobacco crops.[10]

The diagram below illustrates the synthesis of **methyl formate** and its subsequent conversion into key industrial chemicals.



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Caption: Synthesis of **methyl formate** and its conversion to amides.

## Safety and Handling

**Methyl formate** is an extremely flammable liquid and vapor (GHS02) and is harmful if swallowed or inhaled (GHS07).[1]

Hazard Statements:

- H224: Extremely flammable liquid and vapor.
- H302: Harmful if swallowed.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

#### Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- P233: Keep container tightly closed.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Always consult the Safety Data Sheet (SDS) before handling **methyl formate** and work in a well-ventilated area, preferably a fume hood.

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